

Application Notes and Protocols for Novel Analgesics: ADRIANA and ZH853

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Compound of Interest

Compound Name: Adr 851

Cat. No.: B049553

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Introduction

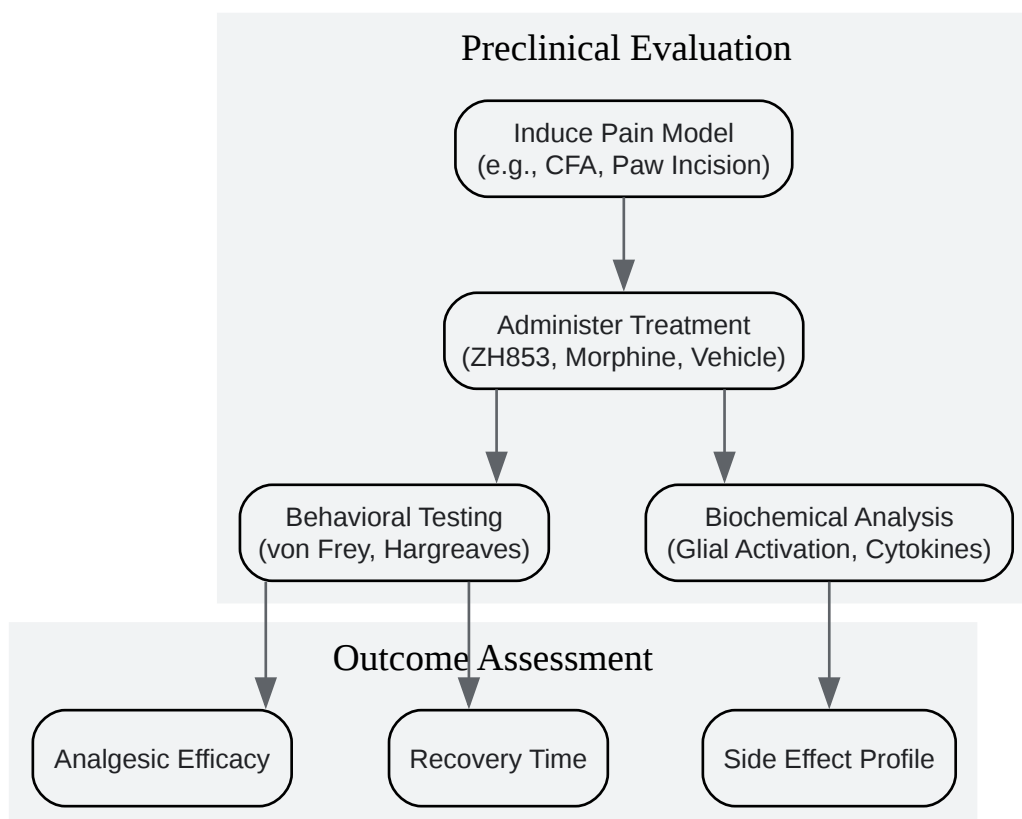
In the quest for more effective and safer pain management strategies, two novel analgesic compounds, ADRIANA and ZH853, have emerged as promising candidates. These compounds offer distinct mechanisms of action compared to traditional opioids and have demonstrated significant efficacy in various preclinical pain models. These application notes provide detailed information on their mechanisms of action, applications in specific pain models, and comprehensive experimental protocols for researchers, scientists, and drug development professionals.

ADRIANA: A First-in-Class α 2B Adrenoceptor Antagonist

Mechanism of Action

ADRIANA (Adrenergic Inducer of Analgesia) is a novel, orally available, selective α 2B adrenoceptor antagonist.^{[1][2][3]} Its analgesic effect is not mediated by opioid receptors. Instead, by selectively blocking the α 2B adrenoceptor, ADRIANA promotes the release of noradrenaline in the spinal dorsal horn.^{[2][4][5]} This increased noradrenaline then stimulates the α 2A-dependent descending pain inhibitory pathway, resulting in potent analgesia without the adverse cardiovascular or sedative effects associated with non-selective α 2-adrenergic agonists.^{[2][4][5]}

Signaling Pathway of ADRIANA



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